

Proper Disposal of Reglone (Diquat Dibromide) in a Laboratory Setting

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Compound of Interest

Compound Name: *Reglone*
Cat. No.: *B022050*

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Ensuring the safe and compliant disposal of **Reglone**, a herbicide containing the active ingredient diquat dibromide, is critical for laboratory environments to protect personnel and the environment. This guide provides detailed procedures for managing **Reglone** waste, including unused product, empty containers, and spill cleanup.

Immediate Safety and Handling Precautions

Before handling **Reglone**, it is imperative to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye or face protection.[\[1\]](#) Work should be conducted in a well-ventilated area.[\[1\]](#)[\[2\]](#) Avoid contact with skin and eyes, and do not eat, drink, or smoke in areas where **Reglone** is handled.[\[2\]](#)[\[3\]](#) An emergency shower and eyewash station should be readily accessible.[\[4\]](#)

Disposal of Unused or Unwanted Reglone

The primary method for disposing of unused **Reglone** is to do so through an approved waste disposal plant.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) It is crucial not to dispose of undiluted chemicals on-site.[\[9\]](#) For specific guidance, it may be necessary to contact the manufacturer or your provincial or state regulatory agency, such as the Department of Environmental Protection (DEP) or the Environmental Protection Agency (EPA), as **Reglone** may be classified as a hazardous waste.[\[4\]](#)[\[10\]](#)

Decontamination and Disposal of Empty Containers

Properly decontaminated containers may be recyclable. The general procedure for preparing an empty container for disposal is as follows:

- Triple or pressure-rinse the container: Add the rinsings to the spray mixture in the tank to avoid waste.[\[10\]](#)
- Render the container unusable: This prevents reuse for other purposes.[\[10\]](#)
- Dispose of at a collection site: Contact your local distributor or municipality to find the nearest container collection site.[\[10\]](#) If no collection site is available, dispose of the container in accordance with provincial or local requirements.[\[10\]](#)

Refillable containers should be returned to the point of purchase.[\[10\]](#)

Spill Cleanup Procedures

In the event of a **Reglone** spill, immediate action is required to contain and clean up the material safely.

- Evacuate the area: Only personnel with appropriate protective equipment should be involved in the cleanup.[\[4\]](#)
- Contain the spill: Prevent the spill from spreading or entering drains, sewers, or water bodies.[\[3\]](#)[\[6\]](#)[\[11\]](#)
- Absorb the material: Use an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, vermiculite, or kitty litter.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Collect the waste: Shovel the absorbed material into a sealable, labeled waste container.[\[4\]](#)
[\[10\]](#)
- Decontaminate the surface:
 - For hard surfaces, scrub the area with a detergent and a small amount of water, let it stand for 30 minutes, and then absorb the cleaning solution with an inert material.[\[10\]](#)
 - For soil, remove the top 15 cm of contaminated soil and dispose of it as waste.[\[10\]](#)

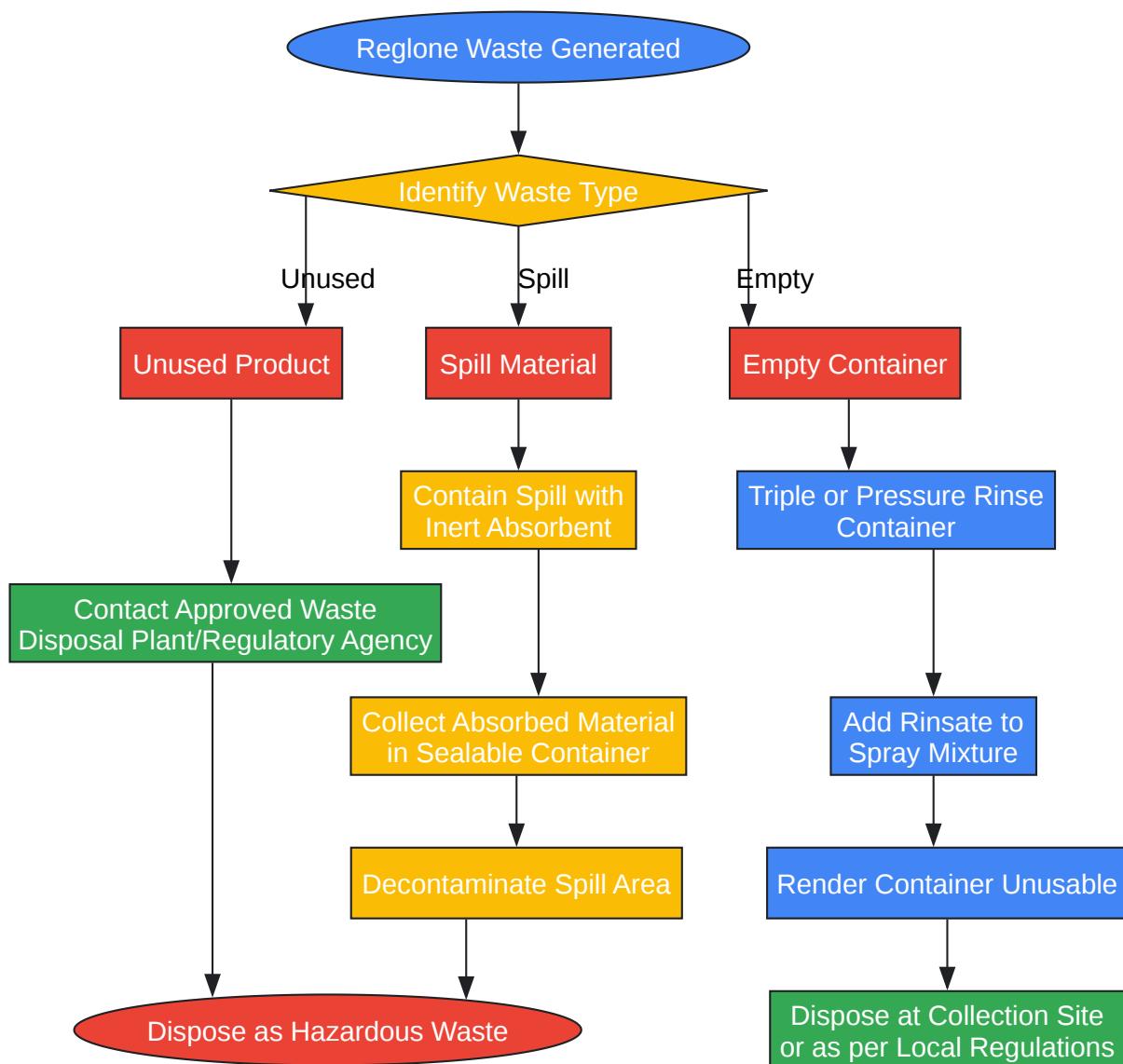
- Dispose of waste: All contaminated materials, including absorbent, soil, and personal protective equipment, must be disposed of as hazardous waste in accordance with local, state, or provincial regulations.[\[4\]](#)[\[10\]](#)

Quantitative Data Summary

Data Point	Value	Source
Active Ingredient	Diquat dibromide	[3]
Concentration	$\geq 30 - < 50\% \text{ w/w}$	[2] [5] [8]
Reportable Quantity (RQ)	454 kg	[12]
UN Number	UN 1760 (Corrosive Liquid, N.O.S.)	[3] [12]
UN Number	UN 2781 (Bipyridilium pesticide, solid, toxic)	[13]

Reglone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Reglone** and associated waste in a laboratory setting.



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Caption: Logical workflow for the proper disposal of different types of **Reglone** waste.

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